

Parishin B: A Technical Guide to its Source, Isolation, and Biological Interactions

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Compound of Interest

| | |
|----------------|-------------|
| Compound Name: | Parishin B |
| CAS No.: | 174972-79-3 |
| Cat. No.: | B15612673 |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Parishin B**, a significant bioactive compound derived from the traditional Chinese medicinal plant, *Gastrodia elata*. This document details the isolation and purification of **Parishin B**, presents quantitative data on its occurrence, and explores its interactions with key biological signaling pathways.

Source and Significance

Parishin B is a phenolic glucoside naturally found in the rhizomes of *Gastrodia elata* Blume, a plant belonging to the Orchidaceae family. *Gastrodia elata*, known as "Tianma" in Chinese medicine, has a long history of use in treating neurological conditions such as headaches, dizziness, and convulsions.[1][2] Modern research has identified a variety of bioactive constituents in *G. elata*, including gastrodin, parishin derivatives (A, B, C, and E), and other phenolic compounds.[3][4] **Parishin B**, a diester of citric acid and gastrodin, is recognized for its potential therapeutic properties, including antioxidant and neuroprotective effects.[4]

Isolation and Purification of Parishin B from *Gastrodia elata*

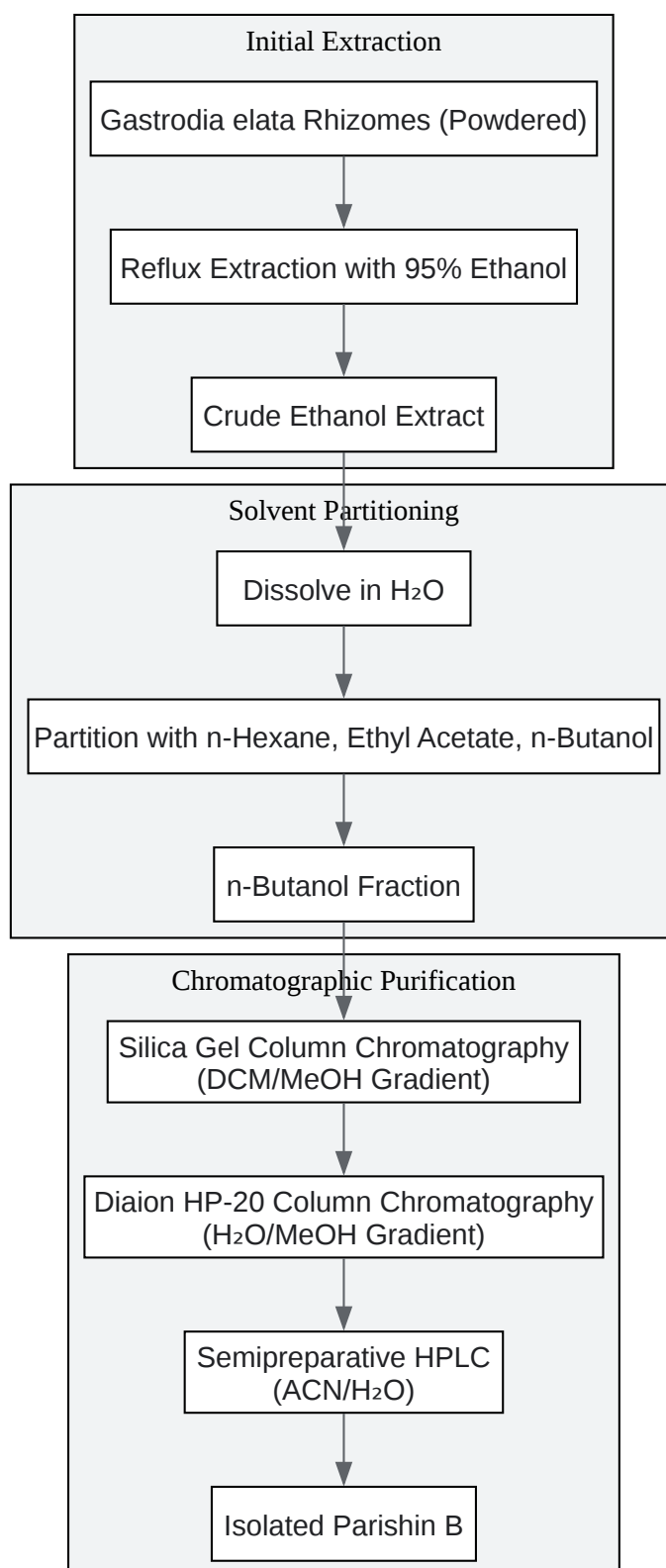
The isolation of **Parishin B** from *Gastrodia elata* is a multi-step process involving extraction, solvent partitioning, and multiple stages of chromatography. The following protocol is synthesized from established methodologies.^[5]

Experimental Protocol: Isolation of Parishin Derivatives

- Extraction:
 - Powdered *G. elata* rhizomes (4.4 kg) are extracted with 95% ethanol (3 x 6 L) by heating under reflux.
 - The combined ethanol extracts are evaporated under a vacuum to yield a crude extract (approx. 539.5 g).^[5]
- Solvent Partitioning:
 - The crude extract is dissolved in water and sequentially partitioned with n-hexane, ethyl acetate, and n-butanol.
 - The n-butanol fraction (86.21 g), which contains **Parishin B** and other polar glycosides, is collected for further purification.^[5]
- Silica Gel Column Chromatography:
 - The n-butanol extract is subjected to silica gel column chromatography.
 - The column is eluted with a gradient of dichloromethane/methanol (DCM/MeOH) from 1:0 to 0:1 (v/v).
 - Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions containing parishin derivatives are pooled.^[5]
- Diaion HP-20 Column Chromatography:

- Selected fractions from the silica gel column are further purified using a Diaion HP-20 resin column.
- Elution is performed with a stepwise gradient of water/methanol (H₂O/MeOH) from 1:0 to 0:1 (v/v).[5]
- Semipreparative High-Performance Liquid Chromatography (HPLC):
 - The final purification of **Parishin B** is achieved by semipreparative HPLC.
 - A typical mobile phase for the separation of parishin derivatives is a gradient of acetonitrile (ACN) in water. For instance, a subfraction can be purified using 21% ACN-H₂O to yield **Parishin B**. [5]
 - The purity of the isolated **Parishin B** is confirmed by analytical HPLC and its structure is elucidated using spectroscopic methods such as NMR and high-resolution ESI-MS.[5]

Experimental Workflow



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Isolation Workflow for **Parishin B**

Quantitative Data

The content of **Parishin B** and related compounds in *Gastrodia elata* can vary depending on the source and processing methods. The following tables summarize quantitative data from various studies.

Table 1: Yield of Parishin Derivatives from a Representative Isolation Protocol[5]

| Compound | Initial Mass of <i>G. elata</i> (kg) | Final Yield (mg) |
|------------------------|--------------------------------------|------------------|
| Parishin Derivative 1 | 4.4 | 6.2 |
| Parishin Derivative 2 | 4.4 | 8.8 |
| Parishin Derivative 3 | 4.4 | 15.9 |
| Parishin B (tentative) | 4.4 | 2.1 |
| Parishin Derivative 5 | 4.4 | 2.2 |
| Parishin Derivative 6 | 4.4 | 5.3 |
| Parishin Derivative 7 | 4.4 | 2.2 |

Note: The original study labels the compounds with numbers; tentative identification of **Parishin B** is based on comparative analysis of similar isolation studies.

Table 2: Content of Parishin B in *Gastrodia elata* from Different Localities[4]

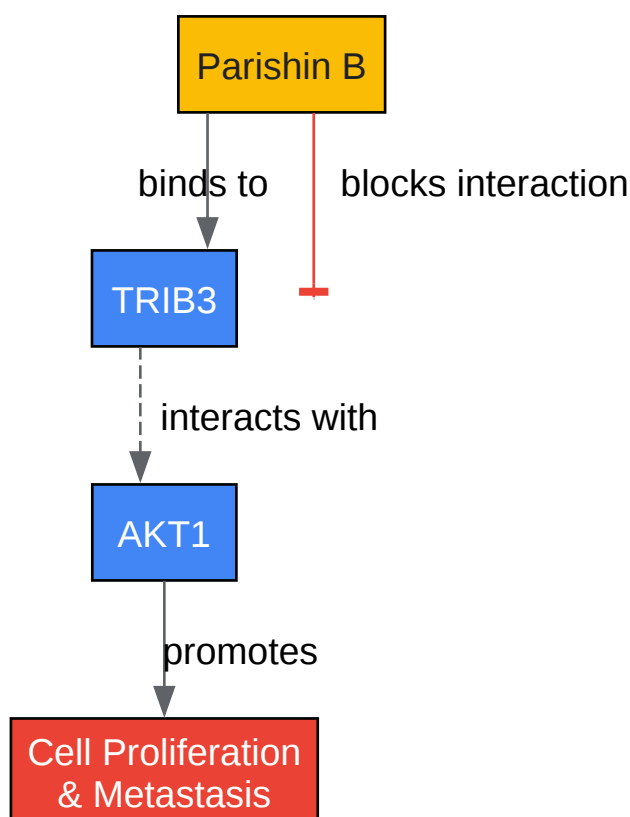
| Source Locality | Average Content of Parishin B (%) |
|-----------------|-----------------------------------|
| Yunnan | Highest among tested localities |
| Xizang | Data not specified |
| Zhejiang | Data not specified |
| Anhui | Data not specified |
| Jilin | Data not specified |
| Sichuan | Data not specified |
| Shanxi | Data not specified |
| Guizhou | Data not specified |

Biological Signaling Pathways

Recent studies have begun to elucidate the molecular mechanisms underlying the bioactivity of parishin compounds, including **Parishin B**.

TRIB3-AKT1 Interaction in Breast Cancer

Parishin B has been identified as an inhibitor of the TRIB3-AKT1 interaction, which plays a role in breast cancer proliferation and metastasis.^{[6][7]} By binding to TRIB3, **Parishin B** blocks its interaction with AKT1, leading to the inhibition of downstream signaling that promotes cancer cell growth and survival.^{[6][7][8]}

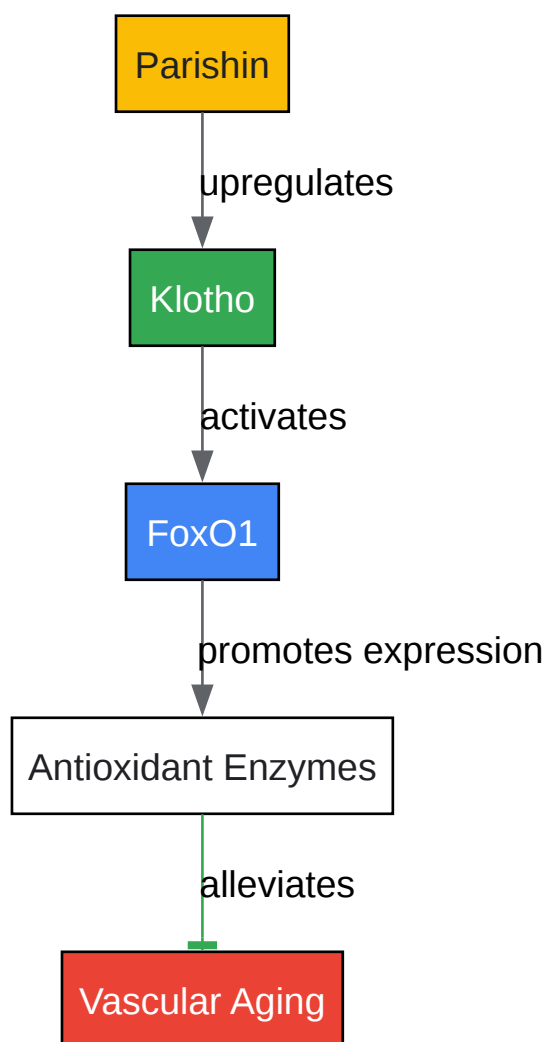


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Parishin B inhibits the TRIB3-AKT1 interaction.

Klotho/FoxO1 Anti-Aging Pathway

Parishin has been shown to alleviate vascular aging by upregulating the anti-aging protein Klotho.[1] Increased Klotho expression leads to the activation of the transcription factor FoxO1, which in turn promotes the expression of antioxidant enzymes, conferring resistance to oxidative stress.[1]

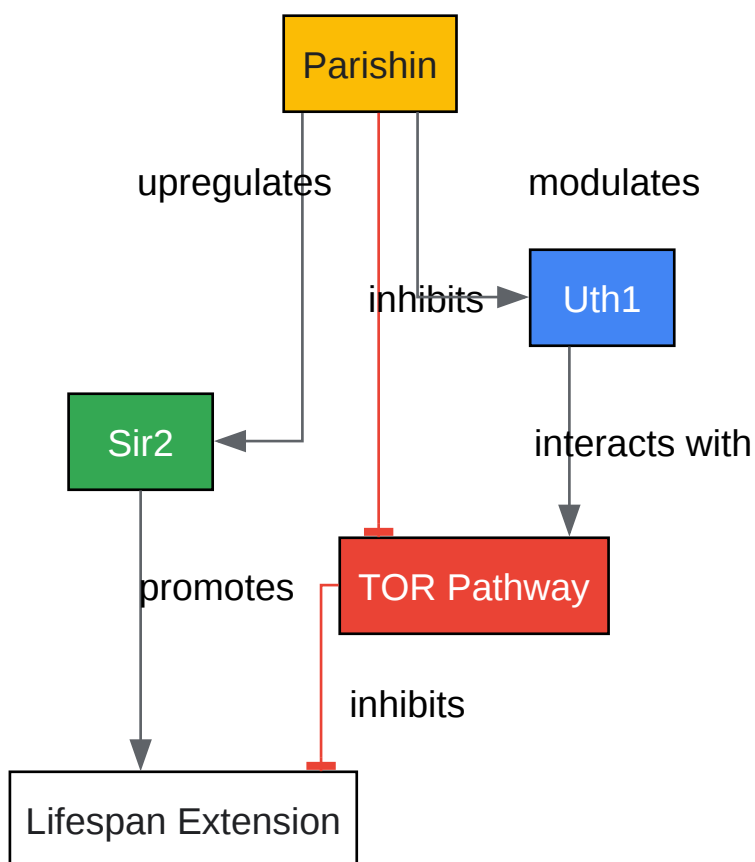


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Parishin's role in the Klotho/FoxO1 anti-aging pathway.

Sir2/Uth1/TOR Signaling Pathway

In the context of lifespan extension, parishin has been found to modulate the Sir2/Uth1/TOR signaling pathway in yeast.[9] It increases the expression of Sir2, an enzyme associated with longevity, while inhibiting the TOR (Target of Rapamycin) pathway, which is involved in cell growth and proliferation.[9] This dual action contributes to its anti-aging effects.[9]



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Parishin's modulation of the Sir2/Uth1/TOR pathway.

Conclusion

Parishin B is a promising bioactive compound from *Gastrodia elata* with significant therapeutic potential. The detailed isolation protocols and quantitative data presented in this guide provide a solid foundation for researchers in natural product chemistry and drug development.

Furthermore, the elucidation of its interactions with key signaling pathways, such as the TRIB3-AKT1, Klotho/FoxO1, and Sir2/Uth1/TOR pathways, opens new avenues for investigating its efficacy in oncology and age-related diseases. Further research is warranted to fully explore the pharmacological applications of **Parishin B**.

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